

# Technical Guide: Physical and Chemical Properties of 2-Chlorophenyl phosphorodichloridate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2-Chlorophenyl phosphorodichloridate

**Cat. No.:** B077605

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Chlorophenyl phosphorodichloridate** (CAS No. 15074-54-1) is a vital organophosphorus reagent extensively utilized in the synthesis of pharmaceuticals and agrochemicals. Its primary application lies in its role as a phosphorylating agent for the creation of phosphoramidate prodrugs, a strategy employed to enhance the cellular uptake and efficacy of nucleoside analogues with antiviral and anticancer properties. This document provides an in-depth overview of the core physical properties of **2-Chlorophenyl phosphorodichloridate**, details standard experimental methodologies for their determination, and illustrates its fundamental role in chemical synthesis.

## Core Physical Properties

The physical characteristics of **2-Chlorophenyl phosphorodichloridate** are critical for its handling, storage, and application in synthetic chemistry. It is a colorless to light yellow liquid that is sensitive to moisture.<sup>[1][2][3]</sup> Quantitative data are summarized in the table below.

Property	Value	Conditions / Notes	Citations
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>3</sub> O <sub>2</sub> P	[4]	
Molecular Weight	245.43 g/mol	[4][5][6]	
Appearance	Clear, colorless to light yellow liquid	[1][3][4]	
Density	1.491 g/mL	at 25 °C	[1][5][6]
Boiling Point	135 - 137 °C	at 12 mmHg	[4][5][6]
	82 - 84 °C	at 0.4 mmHg	[7][8]
Refractive Index (n <sub>20</sub> /D)	1.538	[1][5][6]	
Flash Point	105 °C (221 °F)	Closed Cup	[5][8]
Solubility	Reacts with water. Soluble in chloroform.	[9][10]	
Sensitivity	Moisture Sensitive	[1][7][8]	

## Experimental Protocols for Property Determination

The following sections detail standard laboratory protocols for measuring the key physical properties of liquid reagents like **2-Chlorophenyl phosphorodichloridate**. Given the compound's moisture sensitivity, all procedures must be conducted under anhydrous conditions, utilizing dry glassware and inert atmospheres (e.g., nitrogen or argon) where applicable.

### Density Determination (Vibrational Method - ASTM D4052)

Density is determined using a digital density meter based on the oscillating U-tube principle. This method is fast, accurate, and requires a small sample volume.[2]

- Apparatus: Digital density meter with an oscillating U-tube, temperature control unit, syringe for sample injection.

- Protocol:
  - Calibrate the instrument using two standards of known density that bracket the expected sample density (e.g., dry air and anhydrous toluene).
  - Set the instrument's temperature to  $25.0 \pm 0.1$  °C.
  - Draw the **2-Chlorophenyl phosphorodichloridate** sample into a dry syringe.
  - Inject the sample into the measurement cell of the U-tube, ensuring no air bubbles are present.
  - Allow the temperature and oscillation period to stabilize.
  - Record the density reading directly from the instrument's display. The instrument calculates the density based on the change in the oscillation frequency of the tube when filled with the sample.[\[2\]](#)
  - Clean the cell thoroughly with appropriate anhydrous solvents and dry with a stream of inert gas before the next measurement.

## Boiling Point Determination (Micro-Boiling Point Method under Vacuum)

This method is suitable for determining the boiling point of small quantities of liquid at reduced pressure.

- Apparatus: Thiele tube or a small-scale distillation setup, heat source (oil bath), thermometer, a small test tube, a capillary tube (sealed at one end), and a vacuum source with a manometer.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Protocol:
  - Add approximately 0.5 mL of **2-Chlorophenyl phosphorodichloridate** to the small test tube.
  - Place the capillary tube into the test tube with its open end submerged in the liquid.

- Attach the test tube to the thermometer and place the assembly in the Thiele tube or heating bath.
- Connect the apparatus to the vacuum source and evacuate to the desired pressure (e.g., 12 mmHg), monitoring with the manometer.[11]
- Heat the bath gradually.
- Observe the capillary tube. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[13]
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[14] This temperature corresponds to the point where the external pressure equals the vapor pressure of the substance.[13]

## Refractive Index Determination (Abbe Refractometer)

The refractive index is a measure of how light propagates through the substance and is a valuable indicator of purity.

- Apparatus: Abbe refractometer with a circulating water bath for temperature control (set to 20.0 °C) and a sodium light source.[3][4][8]
- Protocol:
  - Ensure the refractometer prisms are clean and dry.
  - Using a dropper, apply 2-3 drops of **2-Chlorophenyl phosphorodichloride** onto the surface of the lower prism.[3]
  - Immediately close the prisms to spread the liquid into a thin film and to minimize exposure to atmospheric moisture.
  - Turn on the light source and look through the eyepiece.

- Rotate the coarse and fine adjustment knobs until the light and dark fields are visible in the viewfinder.
- If a colored band is visible at the border, adjust the compensator dial to achieve a sharp, achromatic borderline.[3]
- Align the borderline precisely with the center of the crosshairs.
- Read the refractive index value directly from the instrument's scale.[4]

## Flash Point Determination (Pensky-Martens Closed Cup Tester - ASTM D93)

The flash point is the lowest temperature at which a liquid's vapors will ignite with an ignition source. This is a critical safety parameter.

- Apparatus: Pensky-Martens closed-cup tester (manual or automated).[5][6][9]
- Protocol:
  - Fill the brass test cup with **2-Chlorophenyl phosphorodichloride** to the specified mark.[1]
  - Place the lid on the cup, ensuring a tight seal.
  - Begin heating the sample at a controlled, specified rate while stirring.[6]
  - At regular temperature intervals, apply the ignition source (a test flame or electric igniter) by dipping it into the vapor space of the cup.[15] The stirring is momentarily stopped during the application of the ignition source.[9]
  - The flash point is the lowest temperature, corrected for barometric pressure, at which the application of the ignition source causes the vapors above the liquid to flash.[1][15]

## Application in Chemical Synthesis: Phosphoramidate Prodrug Formation

**2-Chlorophenyl phosphorodichloridate** is a key reagent in the "ProTide" approach, a prodrug strategy that masks the charge of a nucleoside monophosphate to improve cell permeability.<sup>[7]</sup> The reagent reacts with a nucleoside analogue to form a phosphorochloridate intermediate, which is then coupled with an amino acid ester to yield the final phosphoramidate prodrug.<sup>[16][17]</sup>

Caption: Synthetic workflow for a phosphoramidate prodrug using **2-Chlorophenyl phosphorodichloridate**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester (ASTM D 93) [pachemtech.eu]
- 2. knowledge.reagecon.com [knowledge.reagecon.com]
- 3. davjalandhar.com [davjalandhar.com]
- 4. Abbe's Refractometer (Procedure) : Modern Physics Virtual Lab : Physical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 5. precisionlubrication.com [precisionlubrication.com]
- 6. ASTM D93 | Flash Point by Pensky-Martens Closed Cup Tester [ayalytical.com]
- 7. Synthesis of phosphoramidate prodrugs: ProTide approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Operating Instructions for Abbé Refractometers | Chem Lab [chemlab.truman.edu]
- 9. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 10. Phosphoramidates and phosphonamidates (ProTides) with antiviral activity - PMC [pmc.ncbi.nlm.nih.gov]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. chem.libretexts.org [chem.libretexts.org]

- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 14. youtube.com [youtube.com]
- 15. Basics of Pensky-Martens closed-cup flash point testing | Anton Paar Wiki [wiki.anton-paar.com]
- 16. researchgate.net [researchgate.net]
- 17. Synthetic Approaches for the Preparation of Phosphoramidate Prodrugs of 2'-Deoxypseudouridine - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physical and Chemical Properties of 2-Chlorophenyl phosphorodichloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077605#physical-properties-of-2-chlorophenyl-phosphorodichloride]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)